

Application Note: HPLC Analysis of 1-methyl-1H-pyrazole-3-carboxylic acid

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Compound of Interest

Compound Name: 1-methyl-1H-pyrazole-3-carboxylic acid

Cat. No.: B1195300

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Introduction

1-methyl-1H-pyrazole-3-carboxylic acid is a key building block in the synthesis of various pharmaceuticals and agrochemicals. Its purity and concentration are critical quality attributes that necessitate a reliable and robust analytical method for its determination. This application note details a reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **1-methyl-1H-pyrazole-3-carboxylic acid**. Due to its polar and acidic nature (XLogP3 of 0.1), challenges in retention on traditional C18 columns are often encountered.[1] This method utilizes a polar-embedded stationary phase and an acidified mobile phase to achieve adequate retention and sharp peak shapes.

Physicochemical Properties

A summary of the key physicochemical properties of **1-methyl-1H-pyrazole-3-carboxylic acid** is provided in the table below.

Property	Value	Source
Molecular Formula	C ₅ H ₆ N ₂ O ₂	PubChem[1]
Molecular Weight	126.11 g/mol	PubChem[1]
XLogP3	0.1	PubChem[1]
Appearance	White powder	Caming Pharmaceutical Ltd.[2]

Experimental Protocol

A detailed protocol for the HPLC analysis is provided below.

1. Instrumentation and Materials

- HPLC System: Agilent 1260 Infinity II LC System or equivalent, equipped with a quaternary pump, autosampler, column compartment, and diode array detector (DAD).
- Column: Waters XBridge C18, 4.6 x 150 mm, 5 μ m, or equivalent polar-modified C18 column.
- Chemicals:
 - **1-methyl-1H-pyrazole-3-carboxylic acid** reference standard (>98% purity)
 - Acetonitrile (HPLC grade)
 - Methanol (HPLC grade)
 - Formic acid (LC-MS grade)
 - Ultrapure water (18.2 M Ω ·cm)

2. Chromatographic Conditions

The HPLC parameters are summarized in the following table.

Parameter	Condition
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	5% B to 40% B over 10 minutes, then hold at 40% B for 2 minutes, followed by a 3-minute re-equilibration at 5% B.
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	210 nm
Run Time	15 minutes

3. Standard and Sample Preparation

- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **1-methyl-1H-pyrazole-3-carboxylic acid** reference standard and dissolve it in 10 mL of a 50:50 mixture of methanol and water.
- Calibration Standards: Prepare a series of calibration standards ranging from 1 µg/mL to 100 µg/mL by diluting the stock solution with the initial mobile phase composition (95:5 Water:Acetonitrile with 0.1% Formic Acid).
- Sample Preparation: Dissolve the sample containing **1-methyl-1H-pyrazole-3-carboxylic acid** in the initial mobile phase to achieve a concentration within the calibration range. Filter the sample through a 0.45 µm syringe filter before injection.

Results and Discussion

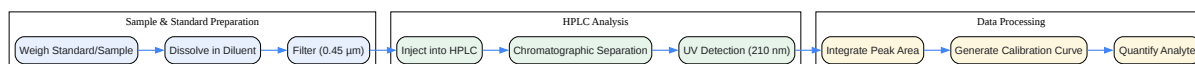
This method provides excellent separation and quantification of **1-methyl-1H-pyrazole-3-carboxylic acid**. The use of a polar-embedded C18 column enhances the retention of this polar analyte, which might otherwise elute in the void volume on a standard C18 column.^{[3][4]} The addition of formic acid to the mobile phase serves to suppress the ionization of the

carboxylic acid group, further improving retention and peak shape.[4] The detection wavelength of 210 nm was selected based on the UV absorbance spectra of pyrazole compounds, which typically show strong absorbance in the 200-240 nm range.[5]

A summary of the expected method performance characteristics is presented in the table below.

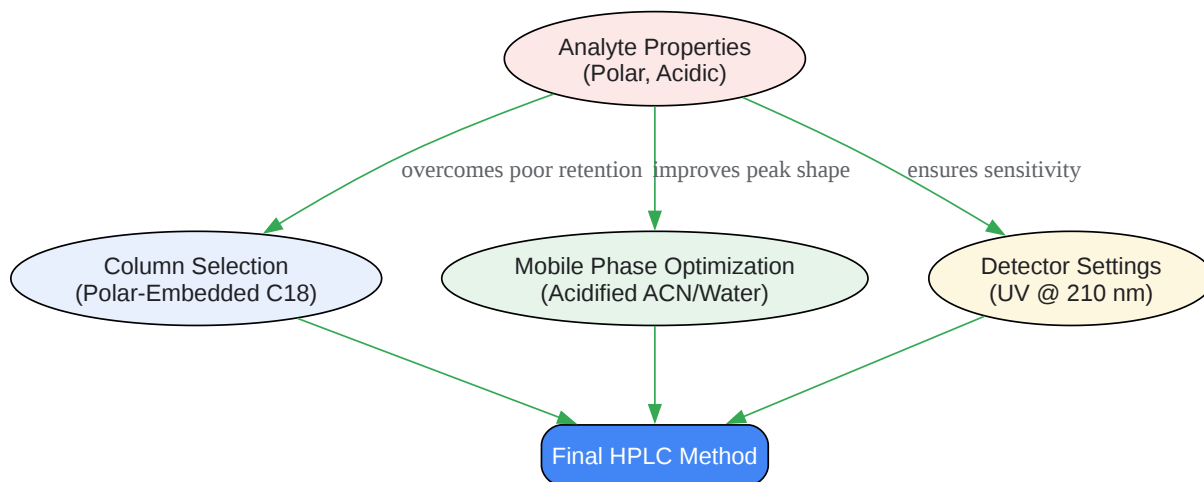
Parameter	Expected Result
Retention Time (RT)	~ 5.2 min
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	~ 0.2 µg/mL
Limit of Quantification (LOQ)	~ 0.7 µg/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

Diagrams



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Caption: Experimental workflow for the HPLC analysis of **1-methyl-1H-pyrazole-3-carboxylic acid**.



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Caption: Logical steps in the development of the HPLC method.

Conclusion

The described RP-HPLC method is suitable for the routine quality control analysis of **1-methyl-1H-pyrazole-3-carboxylic acid**. The method is specific, accurate, precise, and linear over a relevant concentration range. The use of a polar-embedded column and an acidified mobile phase effectively addresses the challenges associated with analyzing this polar acidic compound.

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